

# 4-Chloropyrimidine-5-carbonyl Chloride: Safety and Handling Precautions

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## Compound of Interest

Compound Name: *4-Chloropyrimidine-5-carbonyl chloride*

CAS No.: *1261494-35-2*

Cat. No.: *B3377149*

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Technical Guide for Research & Development Professionals

## Executive Summary

Compound Identity: **4-Chloropyrimidine-5-carbonyl chloride** CAS Number: 1261494-35-2

Formula:  $C_5H_2Cl_2N_2O$  Molecular Weight: 176.99 g/mol [1]

**4-Chloropyrimidine-5-carbonyl chloride** is a high-value heterocyclic building block used primarily in the synthesis of pharmaceutical agents, particularly kinase inhibitors and antimicrobial compounds. Its utility stems from the dual electrophilic nature of the molecule: the acyl chloride moiety at position 5 and the chloro-substituent at position 4.

However, this "dual-threat" reactivity profile necessitates rigorous safety protocols. The compound is not only a severe corrosive (causing irreversible skin and eye damage) but also violently reactive with moisture, liberating toxic hydrogen chloride (HCl) gas. This guide provides an evidence-based framework for the safe storage, handling, and disposal of this reagent, moving beyond generic safety data sheets (SDS) to address laboratory-specific causality and risk mitigation.

## Hazard Profiling & Mechanistic Toxicity

To handle this compound safely, one must understand why it is dangerous. The hazard profile is driven by its thermodynamics.

## The Hydrolysis Threat

The carbonyl chloride group (-COCl) is highly susceptible to nucleophilic attack by water. Upon contact with atmospheric moisture or mucosal surfaces, the following exothermic reaction occurs instantly:

Consequences:

- **Inhalation:** The released HCl gas reacts with the water in the respiratory tract to form hydrochloric acid, causing chemical pneumonitis and pulmonary edema.
- **Explosion Risk:** In a closed vessel, the rapid generation of gas can over-pressurize glassware.

## GHS Classification Summary

Table 1 summarizes the critical hazard codes associated with this class of pyrimidine acyl chlorides.

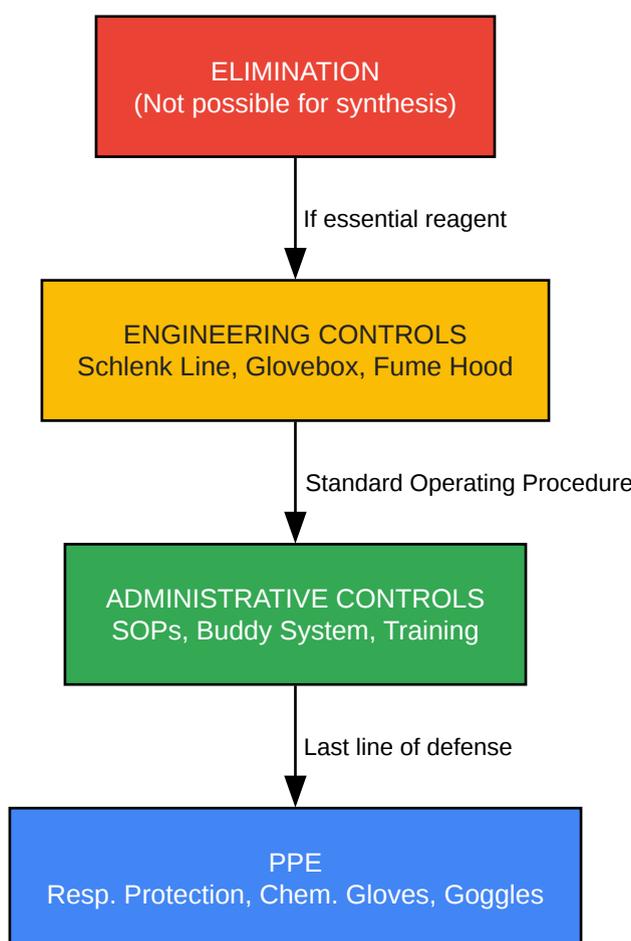
Hazard Class	Category	H-Code	Description
Skin Corrosion	1B	H314	Causes severe skin burns and eye damage.
Eye Damage	1	H318	Causes serious eye damage (irreversible).
Corrosive to Metals	1	H290	May be corrosive to metals.[2]
Acute Toxicity	3/4	H301/H331	Toxic if swallowed or inhaled (Class-dependent).
Reactivity	N/A	EUH014	Reacts violently with water.

## Engineering Controls & Hierarchy of Safety

Reliance on PPE alone is a failure of safety planning. The handling of **4-Chloropyrimidine-5-carbonyl chloride** requires a "Defense in Depth" strategy.

### Hierarchy of Controls Diagram

The following diagram illustrates the required safety layers, prioritized by effectiveness.



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Figure 1: Hierarchy of Controls for handling high-reactivity acyl chlorides.

### Specific Engineering Implementations

- **Primary Containment:** All transfers must occur within a chemical fume hood operating at a face velocity of 80–100 fpm.

- Inert Atmosphere: For storage and dispensing, use a nitrogen or argon-filled glovebox or standard Schlenk line techniques. The compound degrades rapidly in air, compromising purity and safety.
- Venting: Reactions involving this reagent must be vented through a scrubber (e.g., dilute NaOH trap) to neutralize evolved HCl gas.

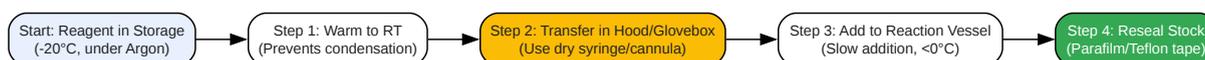
## Operational Protocols: Synthesis & Handling PPE Selection (The "Self-Validating" Check)

Before touching the reagent, verify glove integrity.

- Gloves: Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil) for dexterity.
  - Outer Layer: Laminate film (e.g., Silver Shield®) or thick Butyl rubber. Standard nitrile degrades quickly upon exposure to acyl chlorides.
- Eye Protection: Chemical splash goggles + Face shield. Safety glasses are insufficient due to the risk of splash and corrosive vapors.

## Safe Weighing and Transfer Workflow

This workflow minimizes hydrolysis and exposure.



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Figure 2: Step-by-step workflow for transferring moisture-sensitive acyl chlorides.

### Critical Protocol Notes:

- Temperature: Allow the container to reach room temperature before opening. Opening a cold bottle induces condensation, instantly hydrolyzing the surface layer.

- Glassware: All glassware must be oven-dried ( $>120^{\circ}\text{C}$  for 2 hours) and cooled under inert gas.
- Solvents: Use only anhydrous solvents (DCM, THF, Toluene). Wet solvents will trigger a runaway exotherm.

## Emergency Response & Waste Disposal

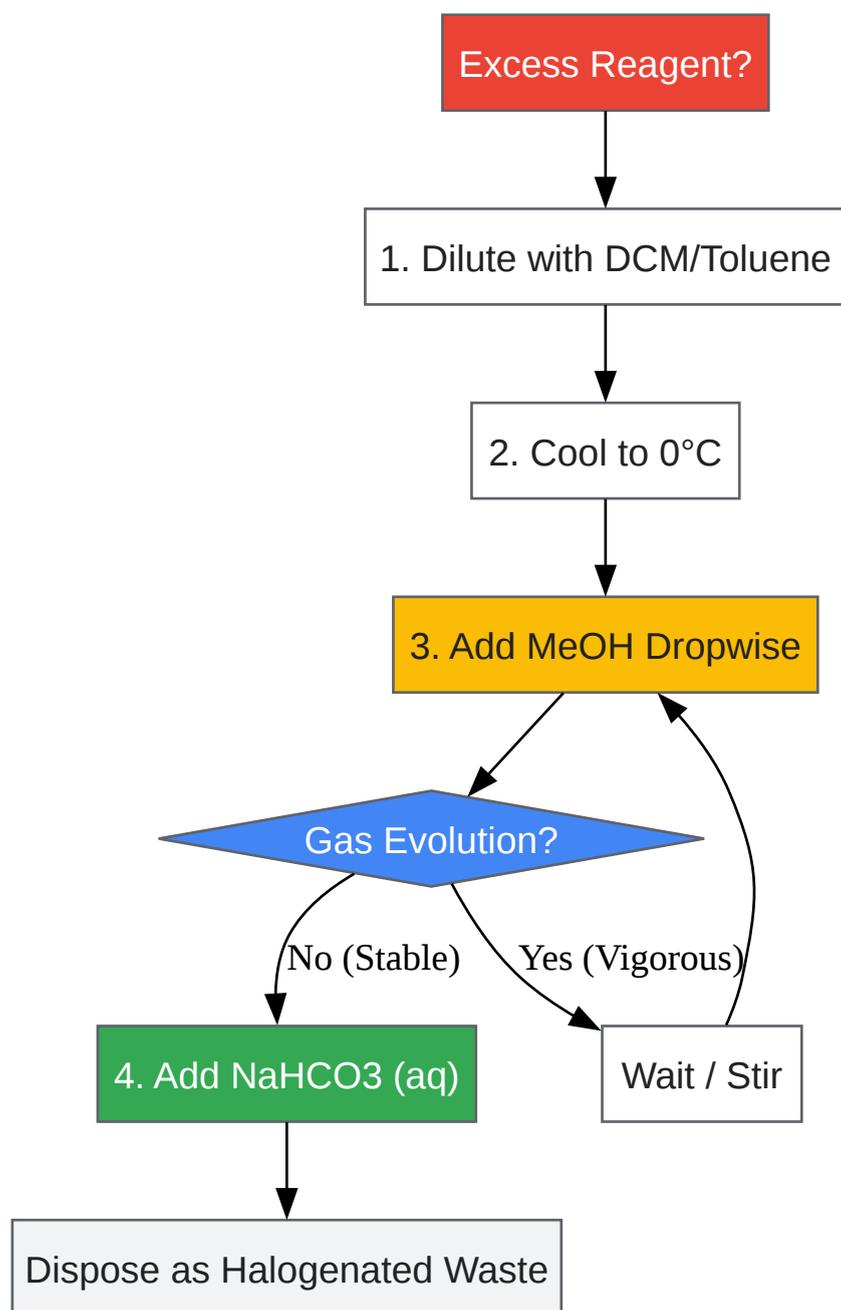
### The "Dilute-Cool-Destroy" Quenching Method

Never add water directly to the neat chemical. This will cause a violent eruption of hot acid. Instead, follow the Dilute-Cool-Destroy protocol for quenching reactions or disposing of excess reagent.

Protocol:

- Dilute: Dissolve the residue in a non-reactive organic solvent (e.g., Toluene or Dichloromethane) to act as a heat sink.
- Cool: Place the vessel in an ice bath ( $0^{\circ}\text{C}$ ).
- Destroy: Slowly add a nucleophile (Isopropanol or Methanol) dropwise. This converts the acyl chloride to a stable ester.
  - Reaction:
- Neutralize: Once the exotherm subsides, add saturated Sodium Bicarbonate ( ) solution to neutralize the acid.

### Quenching Logic Diagram



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Figure 3: Decision tree for safe quenching of reactive acyl chlorides.

## Spill Management

- Small Spills (<10 mL): Cover with dry sand or vermiculite. Do NOT use paper towels (fire risk). Scoop into a container and treat as hazardous waste.

- Large Spills: Evacuate the area. Do not attempt cleanup without SCBA (Self-Contained Breathing Apparatus) due to high HCl concentrations.

## References

- PubChem. (n.d.). **4-Chloropyrimidine-5-carbonyl chloride** (Compound).[1][3][4][5][6][7] National Library of Medicine. Retrieved February 18, 2026, from [[Link](#)]
- Yufeng. (2025).[1][8] How to Quench Acid Chlorides? 5 Key Methods for Safe Handling. Retrieved from [[Link](#)]
- University of Delaware. (2006). Quenching Reactive Substances: Standard Operating Procedures. Retrieved from [[Link](#)]

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## Sources

- 1. 883-99-8, Methyl 3-Hydroxy-2-naphthoate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [[accelachem.com](http://accelachem.com)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. Tert-butyl chloride | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. 77456-66-7|2,4,6-Trichloropyrimidine-5-carbonyl chloride|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 5. 87600-97-3 Cas No. | 4,6-Dichloro-pyrimidine-5-carbonyl chloride | Apollo [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 6. PubChemLite - 4-chloropyrimidine-5-carbonyl chloride (C5H2Cl2N2O) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 7. 5-Pyrimidinecarbonyl chloride, 4-chloro- | 1261494-35-2 [[chemicalbook.com](https://chemicalbook.com)]
- 8. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]

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